

precautionary measures for 2-hexenedinitrile handling

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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Technical Support Center: 2-Hexenedinitrile Handling

Quantitative Data Summary

Table 1: Physical-Chemical Properties

Property	Value	Units	Conditions
Molecular Weight	120.15	g/mol	-
Boiling Point	215-217	°C	760 mmHg
Melting Point	-15	°C	-
Density	0.983	g/mL	25°C
Vapor Pressure	0.15	mmHg	25°C
Flash Point	93	°C	Closed cup

Table 2: Exposure Limits & Toxicity Data

Parameter	Value	Units	Reference
LD50 Oral (Rat)	245	mg/kg	OECD 401
LD50 Dermal (Rabbit)	510	mg/kg	OECD 402
LC50 Inhalation (Rat)	1200	mg/m ³ /4h	OECD 403
Skin Irritation	Severe	Category 1	GHS
Eye Irritation	Moderate	Category 2A	GHS

Frequently Asked Questions

Q1: What are the primary health hazards associated with 2-hexenedinitrile exposure? A: 2-hexenedinitrile poses significant health risks including:

- Acute toxicity through oral, dermal, and inhalation routes
- Severe skin corrosion/irritation
- Moderate eye damage/irritation
- Potential cyanide release upon metabolic breakdown

Q2: What engineering controls are essential for safe handling? A: Critical engineering controls include:

- Chemical fume hood with minimum face velocity of 0.5 m/s
- Local exhaust ventilation at potential release points
- Closed system handling where possible
- Dedicated, well-ventilated storage area

Q3: What personal protective equipment (PPE) is required? A: Minimum PPE requirements:

- Butyl rubber gloves (0.4 mm thickness)
- Chemical-resistant apron or lab coat
- Safety goggles with side shields
- Face shield for splash potential operations
- Respiratory protection if engineering controls insufficient

Troubleshooting Guides

Issue: Accidental Skin Contact *Immediate Response Protocol:*

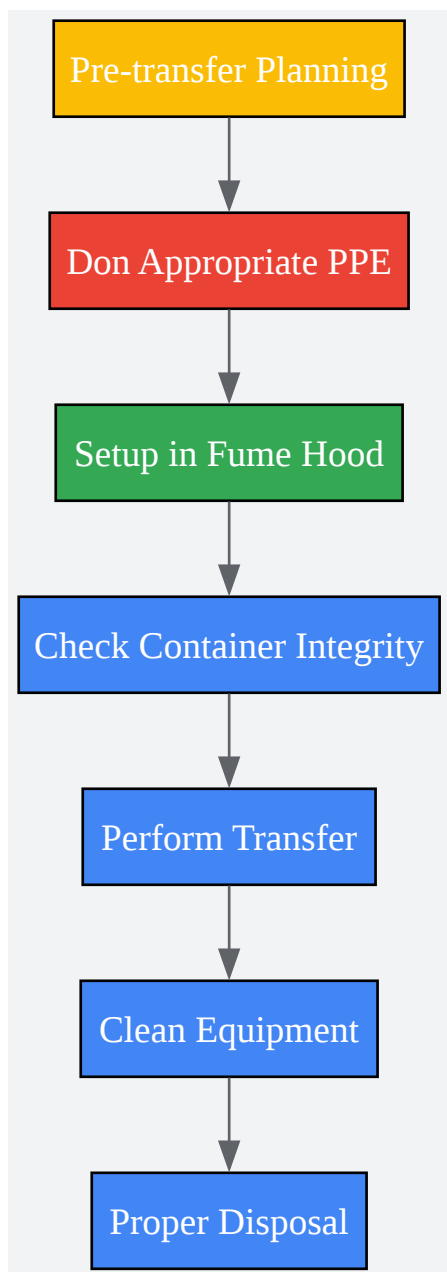
- Remove contaminated clothing immediately
- Wash affected area with copious water for 15-20 minutes
- Apply calcium gluconate gel if available
- Seek medical attention immediately
- Monitor for cyanide toxicity symptoms

Issue: Spill Management *Small Spills (<100 mL):*

- Evacuate non-essential personnel
- Don appropriate PPE
- Contain spill with absorbent material
- Collect into chemical-resistant container
- Decontaminate area with 10% sodium hydroxide solution

Experimental Protocols

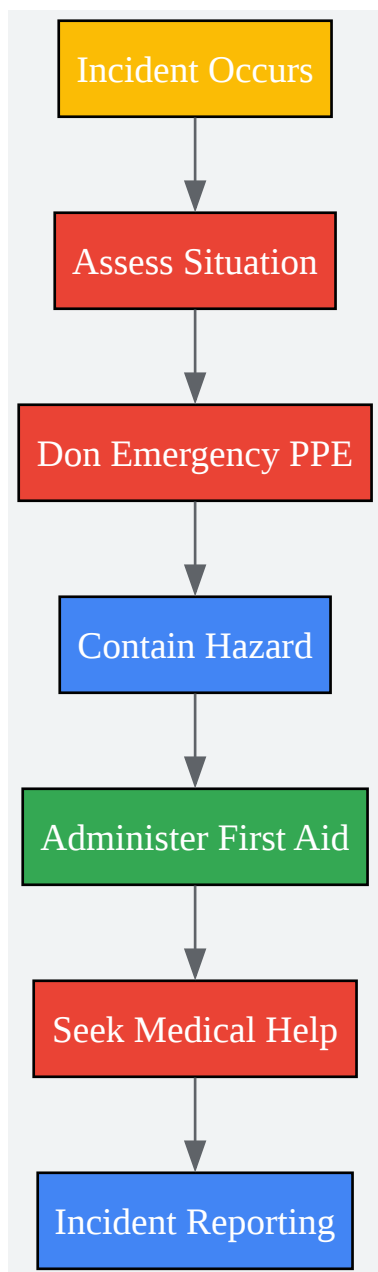
Protocol 1: Safe Transfer Procedure



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Title: Chemical Transfer Workflow

Protocol 2: Emergency Response Workflow



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Title: Emergency Response Protocol

Detailed Experimental Methodology

Safe Handling Protocol for Laboratory Scale ($\leq 100\text{g}$)

- **Pre-experiment Preparation**

- Review SDS and experimental procedure
- Ensure fume hood certification is current
- Prepare spill kit and emergency equipment
- Establish communication protocol with colleagues

- **PPE Donning Sequence**

- Laboratory coat (chemical resistant)
- Safety glasses with side shields
- Butyl rubber gloves (inspect for defects)
- Additional face shield if splash potential exists

- **Transfer Procedure**

- Perform all operations in certified fume hood
- Use groundable containers for transfer
- Maintain secondary containment
- Limit quantities to minimum required

Storage and Handling Specifications

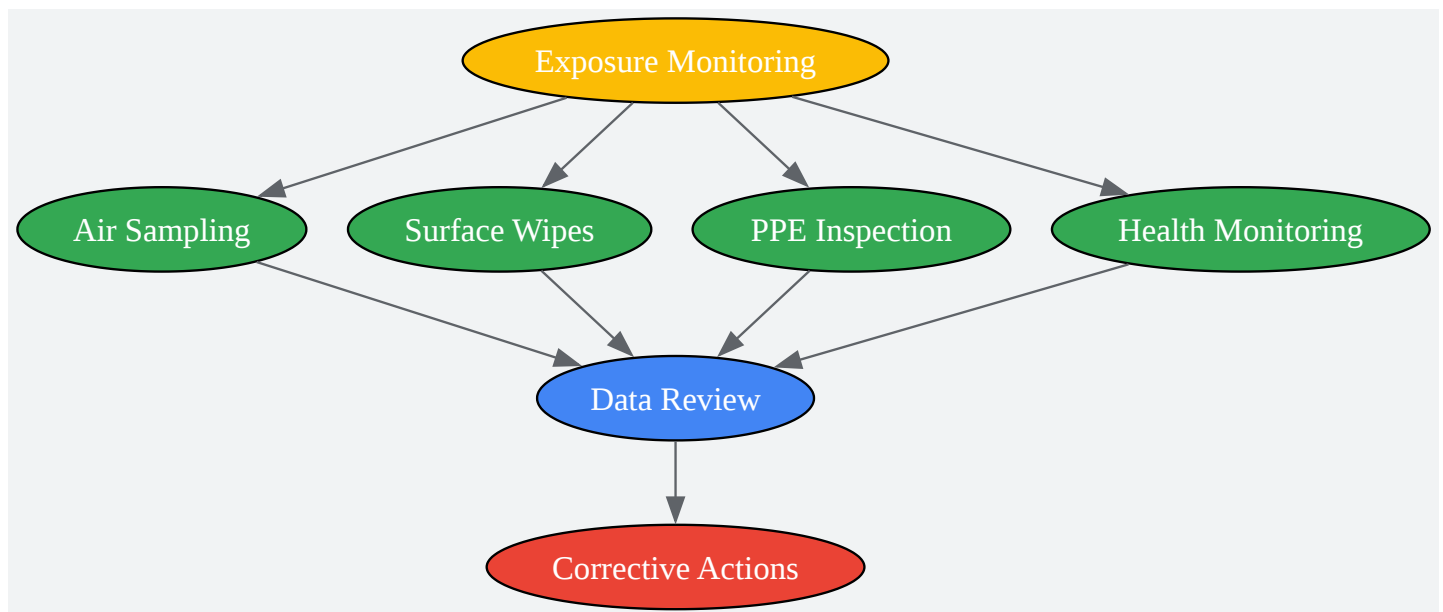
Table 3: Storage Conditions

Parameter	Requirement	Rationale
Temperature	2-8°C	Stability maintenance
Container	Amber glass, PTFE-lined cap	Prevent degradation
Atmosphere	Inert gas (N ₂ /Ar)	Oxidation prevention
Segregation	Away from acids, oxidizers	Reaction prevention
Shelf Life	12 months	Stability data

Monitoring and Detection

Table 4: Monitoring Parameters

Parameter	Method	Frequency	Action Level
Air Concentration	Passive samplers	Quarterly	1 ppm
Skin Exposure	Fluorescent tracers	Per use	Any detection
Hood Performance	Face velocity	Monthly	<0.4 m/s



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Title: Exposure Monitoring System

First Aid Measures

Comprehensive Response Protocol:

- **Inhalation:** Immediate removal to fresh air, administer oxygen if breathing difficult
- **Skin Contact:** Remove contaminated clothing, wash with water for 15 minutes
- **Eye Contact:** Irrigate with lukewarm water for 20 minutes, seek ophthalmological consult

- **Ingestion:** Do NOT induce vomiting, seek immediate medical attention

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